

Safety and handling precautions for Fast Violet B Salt

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Compound of Interest

Compound Name: Fast Violet B Salt

Cat. No.: B12058789

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An In-depth Technical Guide to the Safety and Handling of **Fast Violet B Salt**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fast Violet B Salt is a stabilized diazonium salt widely utilized in histochemistry and analytical chemistry as a chromogenic reagent. This document provides a comprehensive overview of its chemical identity, physical and chemical properties, and detailed safety and handling precautions. It includes tabulated quantitative data, an experimental protocol for its application in enzyme histochemistry, and diagrams illustrating its mechanism of action and a standard handling workflow.

Chemical and Physical Properties

Fast Violet B Salt is chemically identified as 4-Benzoylamino-2-methoxy-5-methylbenzenediazonium chloride, often supplied as a zinc chloride double salt to enhance its stability and shelf life.^[1] It is crucial to distinguish it from its amine precursor, N-(4-Amino-5-methoxy-2-methylphenyl)benzamide, also known as Fast Violet B base.^[1]

Table 1: Physical and Chemical Properties of **Fast Violet B Salt**

Property	Value	Reference(s)
CAS Number	14726-28-4	[1]
Molecular Formula	C ₃₀ H ₂₈ Cl ₄ N ₆ O ₄ Zn (as zinc chloride double salt)	[1]
Molecular Weight	743.78 g/mol (as zinc chloride double salt)	[1][2]
Appearance	Yellow to beige/brown crystalline powder	[1]
Storage Temperature	-20°C	[3]
Stability	Stable under normal, dry conditions. Store in a cool, dark place.	[1]
Incompatible Materials	Strong oxidizing agents	[1]
Hazardous Decomposition Products	Upon combustion, may produce nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.	[1]

Toxicological Data

The toxicological data for **Fast Violet B Salt** is not extensively documented. However, based on available Safety Data Sheets, the acute toxicity is considered low. It is important to note that many diazonium salts are thermally unstable and can be sensitive to friction and shock, posing a risk of violent decomposition.[4][5][6]

Table 2: Acute Toxicity Data for **Fast Violet B Salt**

Endpoint	Value	Classification	Reference(s)
Oral LD50 (ATE)	> 2000 mg/kg	Not classified as acutely toxic (oral)	[7]
Dermal LD50 (ATE)	> 2000 mg/kg	Not classified as acutely toxic (dermal)	[7]

ATE: Acute Toxicity Estimate. Data based on calculations from available information.

While not classified for acute toxicity, some sources indicate that **Fast Violet B Salt** may cause skin and eye irritation. Chronic toxicity and carcinogenicity data are largely unavailable, with some sources stating that no component is identified as a probable, possible, or confirmed human carcinogen by IARC.[8]

Safety and Handling Precautions

Due to the potential hazards associated with diazonium salts, stringent safety and handling precautions must be observed.

Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.

Handling Procedures:

- Avoid breathing dust.[9]

- Avoid contact with skin and eyes.[9]
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Ground all equipment to prevent static discharge.

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place at -20°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- It is recommended to use a licensed disposal company.[8]

Experimental Protocol: Histochemical Detection of Alkaline Phosphatase Activity

Fast Violet B Salt is a key reagent for localizing enzyme activity, particularly alkaline phosphatase, in tissue sections.[1] It acts as a coupling agent, reacting with the enzymatic product to form a colored precipitate at the site of enzyme activity.[1]

Materials:

- Frozen or paraffin-embedded tissue sections
- Naphthol AS-MX Phosphate
- N,N-Dimethylformamide (DMF)
- 0.1 M Tris-HCl buffer (pH 9.0)
- **Fast Violet B Salt**

- Graded ethanol series (70%, 95%, 100%)
- Xylene
- Permanent mounting medium

Methodology:[\[1\]](#)

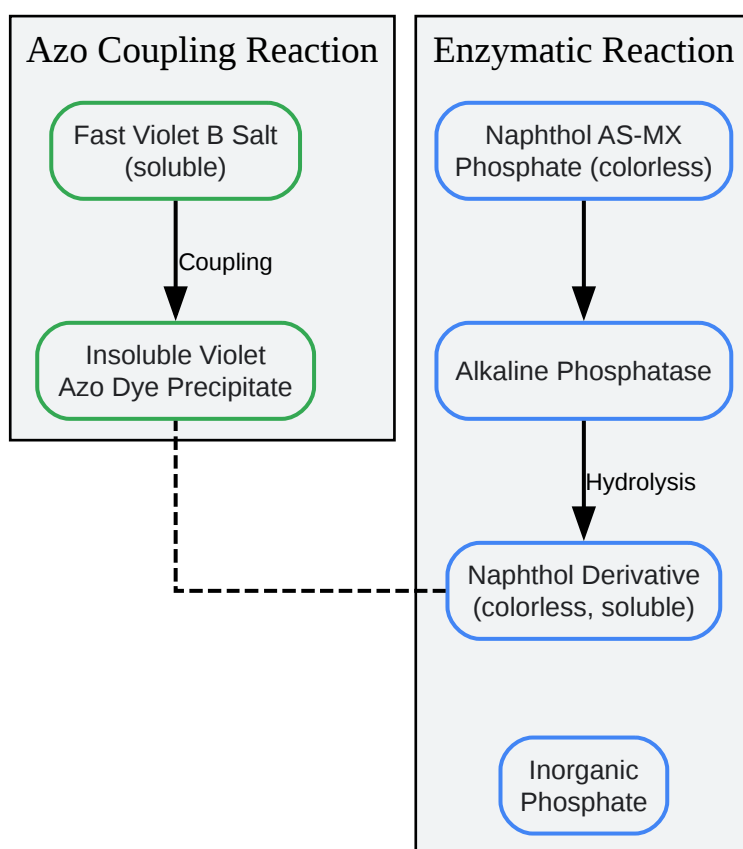
- Deparaffinization and Rehydration (for paraffin sections):
 1. Immerse slides in xylene (2 changes, 5 minutes each).
 2. Rehydrate through a graded series of ethanol to distilled water.
- Preparation of Staining Solution (prepare fresh):
 1. Dissolve 5 mg of Naphthol AS-MX Phosphate in 0.5 mL of DMF.
 2. Add 50 mL of 0.1 M Tris-HCl buffer (pH 9.0) and mix well.
 3. Add 30 mg of **Fast Violet B Salt** and mix until dissolved.
 4. Filter the solution before use.
- Staining:
 1. Incubate the rehydrated tissue sections with the staining solution for 15-60 minutes at room temperature, protected from light.
 2. Rinse with distilled water.
- Dehydration and Mounting:
 1. Dehydrate the sections through a graded series of ethanol (70%, 95%, 100%), 3 minutes each.
 2. Clear in xylene (2 changes, 3 minutes each).
 3. Mount with a permanent mounting medium.

Expected Results: Sites of alkaline phosphatase activity will appear as a vibrant violet to reddish-violet precipitate.[1]

Mandatory Visualizations

Mechanism of Action in Enzyme Histochemistry

Information on specific signaling pathways directly affected by **Fast Violet B Salt** is not available in the current scientific literature. Its primary established role is as a chromogenic substrate in enzyme histochemistry. The following diagram illustrates this mechanism.



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Mechanism of Azo Dye Formation

Experimental Workflow for Handling Fast Violet B Salt

This diagram outlines a standard workflow for the safe handling and use of **Fast Violet B Salt** in a laboratory setting.



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Safe Handling Workflow

Conclusion

Fast Violet B Salt is an invaluable tool in research, particularly in the field of enzyme histochemistry. While it has a low acute toxicity profile, its nature as a diazonium salt warrants careful handling and adherence to strict safety protocols to mitigate risks associated with instability. Further research into its chronic toxicological effects and potential interactions with biological signaling pathways would provide a more complete safety profile. Researchers, scientists, and drug development professionals should consult the relevant Safety Data Sheets and follow the guidelines outlined in this document to ensure safe and effective use.

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